

# Physical properties like boiling point and density of 2-butylcyclohexanone

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## Compound of Interest

Compound Name: 2-Butylcyclohexanone

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## An In-depth Technical Guide to the Physical Properties of 2-Butylcyclohexanone

This technical guide provides a comprehensive overview of the key physical properties of **2-butylcyclohexanone**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate physical data and detailed experimental methodologies. This document summarizes reported values, outlines protocols for their determination, and presents a logical workflow for property verification.

## Physical Properties of 2-Butylcyclohexanone

**2-Butylcyclohexanone** is an organic compound that can exist as different isomers, primarily n-butyl, sec-butyl, and tert-butyl, depending on the structure of the butyl group. The physical properties, such as boiling point and density, can vary between these isomers. Below is a summary of the reported physical data for **2-butylcyclohexanone** and its common isomer, 2-sec-butylcyclohexanone.

## Data Summary

The quantitative data for the boiling point and density of **2-butylcyclohexanone** and its isomers are presented in the table below for clear comparison.

Property	Value	Isomer	Conditions	Reference
Boiling Point	220.1 °C	2-n-butylcyclohexane	at 760 mmHg	[1]
76.00 to 78.00 °C	2-sec-butylcyclohexane	at 8.00 mmHg	[2][3][4]	
78 °C	2-sec-butylcyclohexane	at 8 mmHg	[5]	
Density	0.888 g/cm <sup>3</sup>	2-n-butylcyclohexane	Not Specified	[1]
0.911-0.917 g/mL	2-sec-butylcyclohexane	Not Specified	[2]	
0.912 g/mL	2-sec-butylcyclohexane	at 25 °C	[4]	

## Experimental Protocols

Accurate determination of boiling point and density is crucial for the characterization and quality control of chemical substances. The following sections detail standard methodologies for these measurements.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For precise measurements, the atmospheric pressure should always be recorded, as boiling point varies with pressure.

#### Method 1: Simple Distillation

This method is suitable for determining the boiling point of a pure liquid or for separating a volatile liquid from non-volatile solutes.[\[6\]](#)

- Apparatus: A round-bottom flask, a distillation head with a thermometer adapter, a condenser, a receiving flask, a heat source (heating mantle), and boiling chips.
- Procedure:
  - Place the liquid sample (e.g., **2-butylcyclohexanone**) into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
  - Assemble the distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
  - Begin heating the flask gently.
  - Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This constant temperature is the boiling point.[\[6\]](#)
  - Record the ambient atmospheric pressure.

#### Method 2: Thiele Tube Method

This micro-method is ideal for determining the boiling point of small quantities of a liquid.[\[7\]](#)

- Apparatus: A Thiele tube, a thermometer, a small test tube (Durham tube), a capillary tube (sealed at one end), a rubber band, and a heat source (Bunsen burner or oil bath).
- Procedure:
  - Attach the small test tube containing a small amount of the sample to the thermometer using a rubber band.
  - Place a capillary tube, with its sealed end up, into the sample.[\[7\]](#)
  - Place this assembly into the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).

- Heat the side arm of the Thiele tube gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Stop heating when a continuous stream of bubbles is observed.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.<sup>[7]</sup>

## Determination of Density

Density is the mass of a substance per unit volume. It is a fundamental physical property that can be used to identify a substance.

Method: Using a Pycnometer (Specific Gravity Bottle)

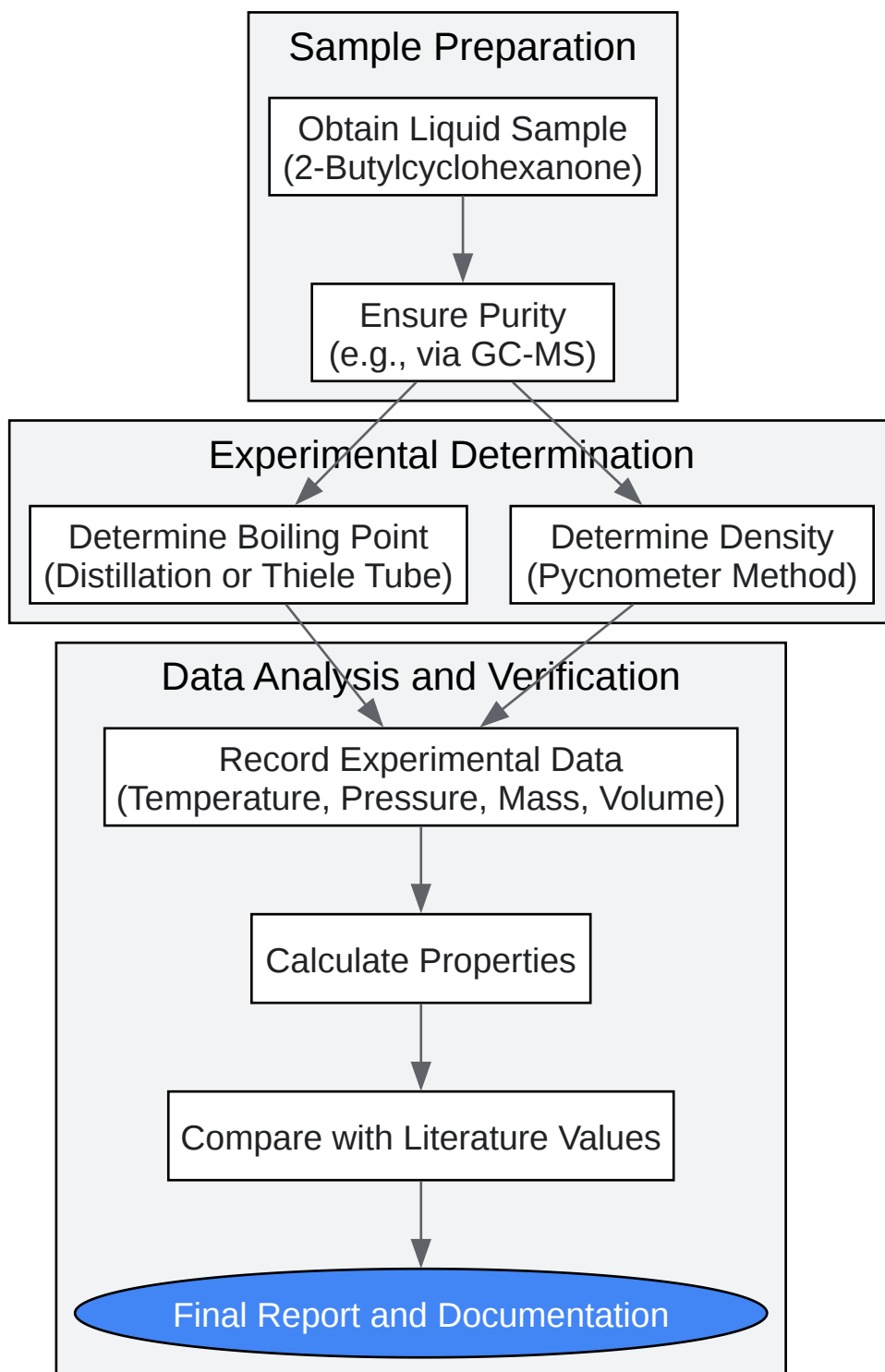
This method provides a very accurate determination of density.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance, and a constant-temperature water bath.
- Procedure:
  - Clean and dry the pycnometer thoroughly and record its mass ( $m_1$ ).
  - Fill the pycnometer with distilled water and place it in a constant-temperature bath (e.g., 25 °C) until it reaches thermal equilibrium.
  - Ensure the pycnometer is completely full, with no air bubbles. Dry the outside and weigh it ( $m_2$ ).
  - Empty and dry the pycnometer. Fill it with the sample liquid (**2-butylcyclohexanone**), bring it to the same constant temperature, dry the exterior, and weigh it again ( $m_3$ ).
  - The density of the sample can be calculated using the following formula: Density of sample =  $[(m_3 - m_1) / (m_2 - m_1)] \times \text{Density of water at the experimental temperature}$ .

## Workflow and Data Verification

The following diagram illustrates a logical workflow for the experimental determination and verification of the physical properties of a liquid sample like **2-butylcyclohexanone**.

## Workflow for Physical Property Determination



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Caption: Workflow for the determination of physical properties.

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